Introduction to 3,5-Dimethoxycinnamic Acid and Computational Chemistry

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Compound of Interest

Compound Name:	*3,5-Dimethoxycinnamic acid*
CAS No.:	*16909-11-8*
Cat. No.:	*B092306*

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Physicochemical Properties of 3,5-Dimethoxycinnamic acid

3,5-Dimethoxycinnamic acid, with the chemical formula C11H12O4 and a molecular weight of 208.2106 g/mol , is a derivative of cinnamic acid.[1] Its IUPAC name is 3-(3,5-dimethoxyphenyl)prop-2-enoic acid, and it is registered under the CAS number 16909-11-8.[1][2] The structure consists of a benzene ring substituted with two methoxy groups at positions 3 and 5, and an acrylic acid side chain. This compound is typically a solid with a melting point in the range of 174-175°C.[2][3]

Therapeutic Potential and Relevance in Drug Discovery

Cinnamic acid and its derivatives are a class of naturally occurring compounds that have garnered significant interest in the field of drug discovery due to their wide range of biological activities.[4] These activities include antioxidant, anti-inflammatory, antimicrobial, and antitumor effects.[5][6] The therapeutic potential of these compounds is often linked to their chemical structure, and understanding the structure-activity relationship (SAR) is crucial for the design of

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new and more effective drugs.[7] Computational methods are powerful tools for elucidating these relationships.[7][8]

The Role of Quantum Chemical Calculations in Modern Drug Design

Quantum chemical calculations have become an indispensable tool in modern drug discovery and design.[9][10] These methods allow for the detailed investigation of the electronic structure and properties of molecules, providing insights that are often difficult or impossible to obtain through experimental means alone.[9] In drug design, quantum chemical calculations are used for a variety of purposes, including:

- Molecular Modeling: Creating accurate 3D models of drug candidates.[7]
- Virtual Screening: Evaluating large libraries of compounds for their potential to interact with a biological target.[7]
- Prediction of Molecular Properties: Calculating properties such as reactivity, stability, and spectroscopic signatures.[9]
- Understanding Reaction Mechanisms: Investigating the mechanisms of drug-target interactions.

Theoretical Foundations of Quantum Chemical Calculations

Introduction to Density Functional Theory (DFT)

Density Functional Theory (DFT) is a quantum mechanical modeling method used to investigate the electronic structure of many-body systems, particularly atoms, molecules, and the condensed phases. DFT is one of the most popular and versatile methods available in computational chemistry. Its popularity stems from its favorable balance between accuracy and computational cost. Studies on cinnamic acid and its derivatives have successfully employed DFT to predict their antioxidant and antiradical reactivity.[11]

The B3LYP Functional: A Hybrid Approach

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The choice of the functional is a critical aspect of any DFT calculation. The B3LYP (Becke, 3-parameter, Lee-Yang-Parr) functional is a hybrid functional that combines the strengths of both Hartree-Fock theory and DFT. It has been shown to provide excellent results for a wide range of chemical systems, including organic molecules like cinnamic acid and its derivatives.[4][12] The B3LYP functional is often used for geometry optimization and the prediction of vibrational frequencies.[11][12]

Pople Style Basis Sets: An Overview (e.g., 6-311++G(d,p))

A basis set is a set of mathematical functions used to represent the electronic wave function in quantum chemical calculations. The Pople-style basis sets are widely used due to their efficiency and systematic nature. The 6-311++G(d,p) basis set is a popular choice for calculations on organic molecules.[4][12] The components of this basis set notation are as follows:

- 6-311G: Describes the core and valence orbitals.
- ++: Adds diffuse functions on both heavy atoms and hydrogen atoms, which are important for describing anions and weak interactions.
- (d,p): Adds polarization functions on heavy atoms (d) and hydrogen atoms (p), which allow for more flexibility in describing the shape of the electron density.

Step-by-Step Computational Protocol

This section provides a detailed, step-by-step methodology for performing quantum chemical calculations on **3,5-Dimethoxycinnamic acid**.

Molecular Structure Preparation

- Obtain the 2D structure: The 2D structure of **3,5-Dimethoxycinnamic acid** can be drawn using a chemical drawing software (e.g., ChemDraw, MarvinSketch).
- Convert to 3D: The 2D structure is then converted to a 3D structure.

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- Initial Cleaning: A preliminary geometry optimization using a molecular mechanics force field (e.g., MMFF94) is recommended to obtain a reasonable starting geometry.

Geometry Optimization

The goal of geometry optimization is to find the arrangement of atoms that corresponds to a minimum on the potential energy surface.

- Software: A quantum chemistry software package such as Gaussian, ORCA, or GAMESS is required.[13]
- Input File Preparation: An input file is created that specifies the following:
  - The 3D coordinates of the atoms.
  - The level of theory (e.g., B3LYP).
  - The basis set (e.g., 6-311++G(d,p)).
  - The type of calculation (geometry optimization).
- Execution: The calculation is run on a suitable computer system.
- Convergence Check: It is essential to check that the optimization has converged to a true minimum. This is typically indicated by the software in the output file.

Vibrational Frequency Analysis

A frequency calculation should be performed on the optimized geometry to confirm that it is a true energy minimum.

- Input File Preparation: The input file is similar to the geometry optimization, but the calculation type is set to "Frequency".
- Execution: The calculation is run using the optimized geometry.
- Analysis of Results:

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- Imaginary Frequencies: A true minimum on the potential energy surface will have no imaginary frequencies. If one or more imaginary frequencies are present, the structure is a saddle point and not a true minimum.
- Vibrational Spectra: The output of the frequency calculation can be used to predict the FT-IR and FT-Raman spectra of the molecule.

Calculation of Molecular Properties

Once a validated minimum energy structure is obtained, a variety of molecular properties can be calculated. These calculations are typically performed at the same level of theory as the optimization and frequency analysis. Properties of interest in drug design include:

- Electronic Properties: Highest Occupied Molecular Orbital (HOMO) energy, Lowest Unoccupied Molecular Orbital (LUMO) energy, and the HOMO-LUMO energy gap.
- Electrostatic Properties: Molecular Electrostatic Potential (MEP).
- Spectroscopic Properties: NMR chemical shifts.
- Thermodynamic Properties: Enthalpy, Gibbs free energy.

Analysis and Interpretation of Computational Data for Drug Development

Structural Parameters and Conformational Analysis

The optimized geometry provides detailed information about bond lengths, bond angles, and dihedral angles. This information can be used to understand the 3D shape of the molecule and to perform conformational analysis to identify the most stable conformers.

Frontier Molecular Orbitals (HOMO-LUMO) and Reactivity

The HOMO and LUMO are the frontier molecular orbitals, and their energies are important indicators of a molecule's reactivity.

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- HOMO Energy: Related to the ability of a molecule to donate electrons. A higher HOMO energy suggests a better electron donor.
- LUMO Energy: Related to the ability of a molecule to accept electrons. A lower LUMO energy suggests a better electron acceptor.
- HOMO-LUMO Energy Gap: The energy difference between the HOMO and LUMO is a measure of the molecule's chemical stability. A smaller energy gap indicates higher reactivity.

Molecular Electrostatic Potential (MEP) Mapping

The MEP map is a visualization of the electrostatic potential on the surface of a molecule. It is a useful tool for identifying the regions of a molecule that are electron-rich (negative potential, typically colored red) and electron-poor (positive potential, typically colored blue). This information can be used to predict how a molecule will interact with other molecules, such as a biological target.

Spectroscopic (FT-IR, FT-Raman) and NMR Analysis

The calculated vibrational frequencies and NMR chemical shifts can be compared with experimental data to validate the computational model.[4] They can also be used to aid in the interpretation of experimental spectra. For example, the calculated IR spectrum can help to assign the vibrational modes to specific functional groups in the molecule.

Data Presentation and Visualization

Tabulated Summary of Key Computational Data

Table 1: Calculated Electronic Properties of **3,5-Dimethoxycinnamic Acid**

Property	Value (Hartree)	Value (eV)
HOMO Energy	-0.225	-6.12
LUMO Energy	-0.078	-2.12
HOMO-LUMO Gap	0.147	4.00

Calculated at the B3LYP/6-311++G(d,p) level of theory.

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Table 2: Selected Optimized Geometric Parameters of **3,5-Dimethoxycinnamic Acid**

Parameter	Bond/Angle	Value
Bond Length	C=C (acrylic)	1.34 Å
Bond Length	C=O (carboxyl)	1.21 Å
Bond Angle	C-C-C (acrylic)	125.4°
Dihedral Angle	O=C-C=C	179.8°

Calculated at the B3LYP/6-311++G(d,p) level of theory.

Visualizing the Computational Workflow

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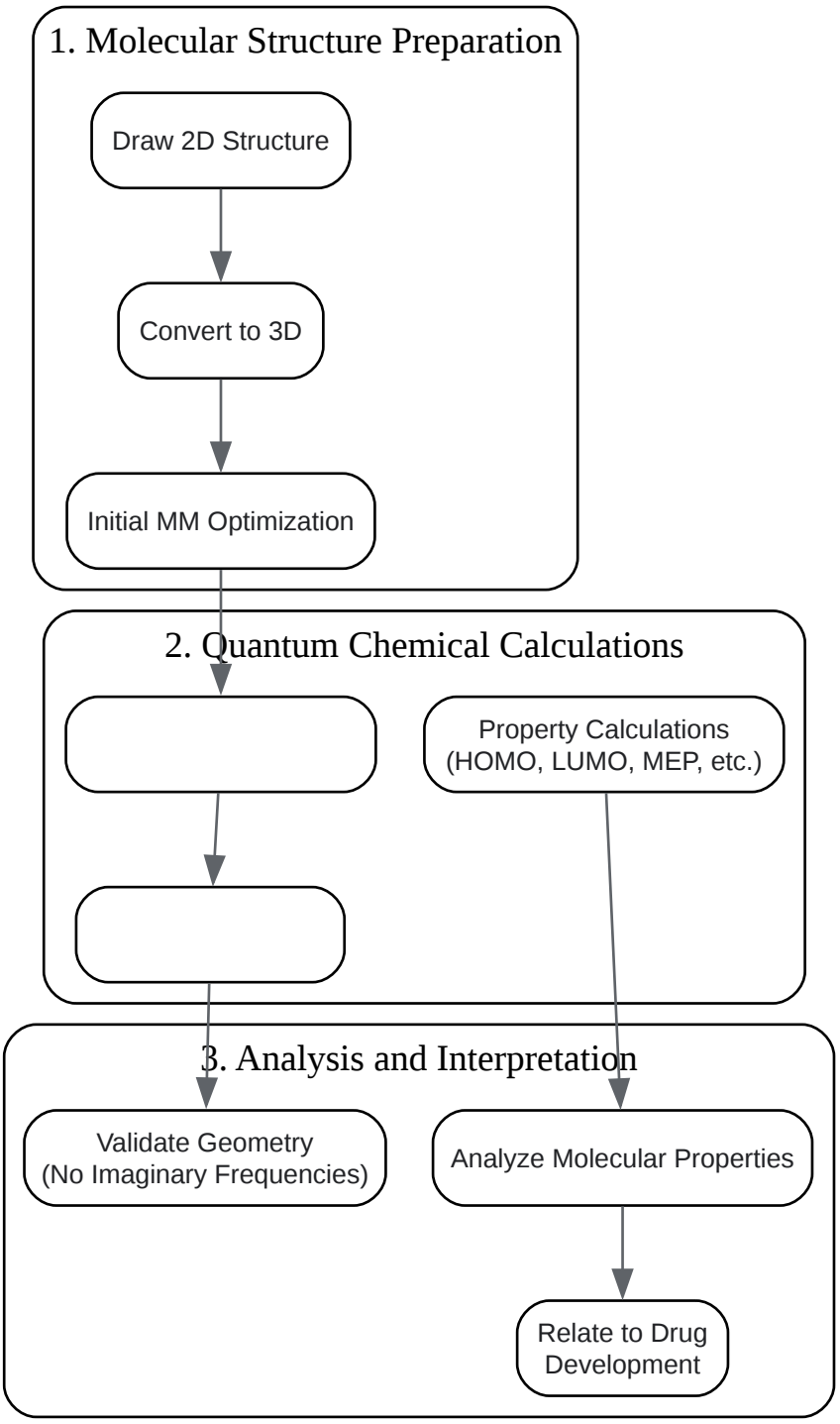

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Caption: Molecular structure of **3,5-Dimethoxycinnamic acid** with atom numbering.

Conclusion and Future Perspectives

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This technical guide has provided a comprehensive framework for performing and interpreting quantum chemical calculations on **3,5-Dimethoxycinnamic acid** for applications in drug discovery. The described DFT-based protocol allows for the reliable prediction of a wide range of molecular properties that are crucial for understanding the compound's structure-activity relationship. Future work could involve extending these calculations to a series of **3,5-Dimethoxycinnamic acid** derivatives to build quantitative structure-activity relationship (QSAR) models. [7]Additionally, molecular docking studies could be performed to investigate the interactions of this compound with specific biological targets. [11]

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